

Chemical structure and properties of Caffeine-13C3

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Compound of Interest

Compound Name: Caffeine-13C

CAS No.: 202282-98-2

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Technical Guide: Caffeine-13C3

Stable Isotope Internal Standards in DMPK and Bioanalysis

Executive Summary

Caffeine-13C3 (1,3,7-Trimethyl-13C3-xanthine) is the gold-standard stable isotope-labeled internal standard (SIL-IS) for the quantification of caffeine in biological matrices. Unlike deuterated analogs (e.g., Caffeine-d3 or -d9), **Caffeine-13C3** offers superior stability against hydrogen-deuterium exchange and exhibits negligible kinetic isotope effects (KIE), ensuring identical chromatographic elution to the analyte.

This guide details the physicochemical properties, mass spectrometric behavior, and validated experimental protocols for deploying **Caffeine-13C3** in LC-MS/MS workflows and CYP1A2 metabolic phenotyping.

Chemical Profile & Properties[1][2]

Caffeine-13C3 is chemically identical to natural caffeine (1,3,7-trimethylxanthine) except for the substitution of the three methyl carbons with Carbon-13.

Physicochemical Data

Property	Specification
Chemical Name	1,3,7-Trimethyl-13C3-xanthine
CAS Number	78072-66-9
Molecular Formula	C ₅ ¹³ C ₃ H ₁₀ N ₄ O ₂
Molecular Weight	197.17 g/mol (vs. 194.19 g/mol for unlabeled)
Mass Shift	+3.0 Da
Isotopic Purity	Typically ≥99 atom % 13C
Solubility	Soluble in water (20 mg/mL), Methanol, Chloroform
Appearance	White crystalline powder

Structural Visualization

The following diagram illustrates the caffeine scaffold with the specific localization of the ¹³C labels on the N1, N3, and N7 methyl groups.

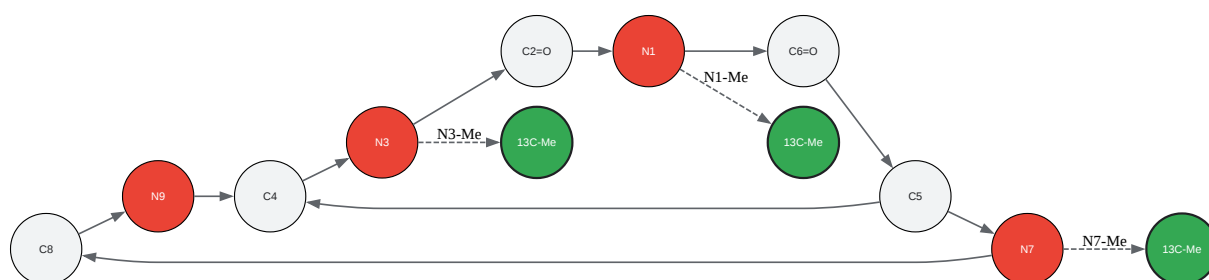


Figure 1: Structural schematic of Caffeine-13C3 showing ¹³C-enrichment at methyl positions.

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Mechanism of Action: Mass Spectrometry

Fragmentation Dynamics

In positive electrospray ionization (ESI+), **Caffeine-13C3** forms the protonated precursor ion $[M+H]^+$ at m/z 198.2.

Upon Collision-Induced Dissociation (CID), the molecule undergoes a Retro-Diels-Alder (RDA) fragmentation or a neutral loss of methyl isocyanate (CH_3NCO).^{[1][2]} Crucially, because the labels are on the methyl groups, the loss of a methyl isocyanate moiety involves the loss of one ¹³C-labeled methyl group.

- Precursor Ion: 198.2 (Contains three ¹³C)
- Neutral Loss: -58 Da (¹³CH₃-N=C=O)
- Product Ion: 140.2 (Contains two ¹³C)

MRM Transitions

For quantitative bioanalysis, the following Multiple Reaction Monitoring (MRM) transitions are recommended to ensure specificity and avoid cross-talk with natural caffeine.

Compound	Precursor (Q1)	Product (Q3)	Collision Energy (eV)	Mechanism
Caffeine (Analyte)	195.2	138.0	25-30	Loss of CH ₃ NCO
Caffeine-13C ₃ (IS)	198.2	140.2	25-30	Loss of ¹³ CH ₃ NCO

“

Scientific Note: Do not use a transition of 198.2 → 141.2. If observed, this suggests a fragmentation pathway where the methyl group is retained, which is not the dominant pathway for xanthines under standard collision energies.

Experimental Protocol: LC-MS/MS Quantification in Plasma

This protocol outlines a validated workflow for quantifying caffeine in human plasma using **Caffeine-13C₃**. It is designed to minimize matrix effects (ion suppression) via stable isotope dilution.

Reagents & Preparation

- Stock Solution: Dissolve **Caffeine-13C₃** in 50:50 Methanol:Water to 1 mg/mL. Store at -20°C.
- IS Working Solution: Dilute stock to 500 ng/mL in Methanol.

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 μ L of plasma into a 1.5 mL centrifuge tube.
- Spike: Add 20 μ L of **Caffeine-13C3** IS Working Solution. Vortex briefly.
- Precipitate: Add 150 μ L of ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid.
- Agitate: Vortex for 1 minute at high speed.
- Clarify: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 100 μ L of the supernatant to an autosampler vial containing 100 μ L of Water (to match initial mobile phase strength).

LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Phenomenex Kinetex 2.6 μ m, 50 x 2.1 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.[\[3\]](#)
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Gradient:
 - 0.0 min: 10% B
 - 0.5 min: 10% B
 - 3.0 min: 90% B
 - 3.5 min: 90% B
 - 3.6 min: 10% B (Re-equilibration)
- Flow Rate: 0.4 mL/min.

Workflow Visualization

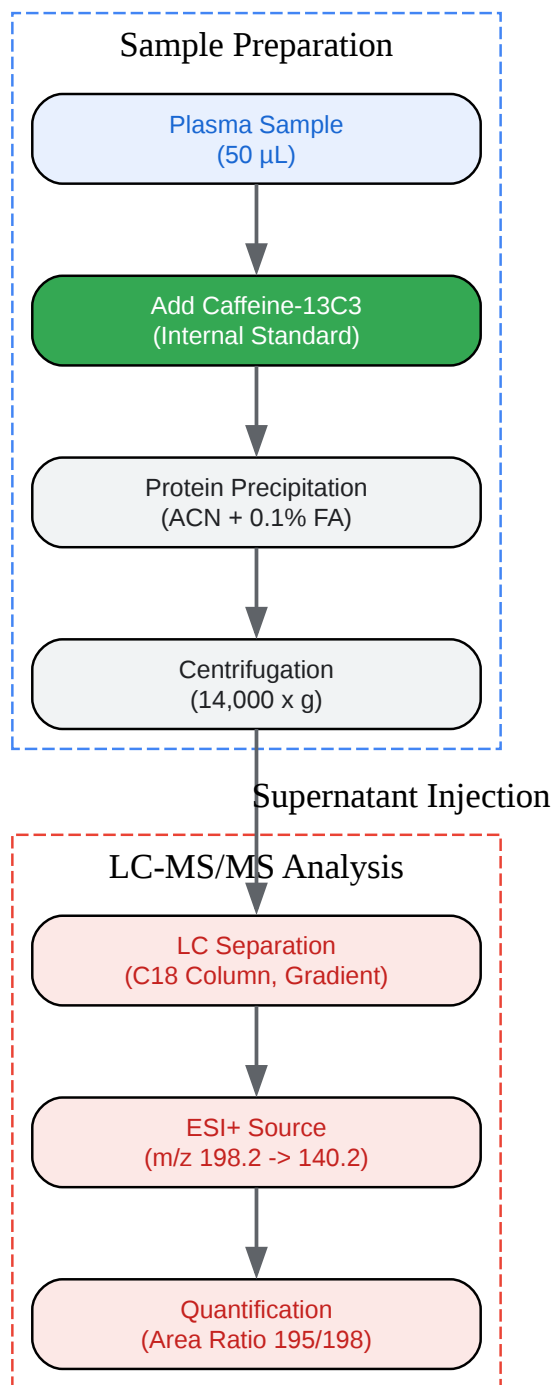


Figure 2: Validated LC-MS/MS workflow for Caffeine quantification using 13C3-IS.

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Advanced Application: CYP1A2 Metabolic Phenotyping[6]

Caffeine is the primary probe drug for assessing Cytochrome P450 1A2 (CYP1A2) activity. The enzyme catalyzes the N3-demethylation of caffeine to paraxanthine (1,7-dimethylxanthine).

The $^{13}\text{C}_3$ Advantage

Using **Caffeine- $^{13}\text{C}_3$** as a probe substrate (in "cocktail" studies) allows researchers to distinguish the administered probe from dietary caffeine intake, which is a common confounder in clinical trials.

Metabolic Pathway Tracking

When **Caffeine- $^{13}\text{C}_3$** (1,3,7-trimethyl- $^{13}\text{C}_3$) is metabolized by CYP1A2:

- Reaction: N3-demethylation.
- Loss: The methyl group at position 3 is removed.[4] Since this group is ^{13}C -labeled, one label is lost.
- Product: Paraxanthine- $^{13}\text{C}_2$ (1,7-dimethyl- $^{13}\text{C}_2$).
- Mass Shift: The resulting metabolite has a mass of 182.1 Da (vs. 180.1 Da for natural paraxanthine).

This unique mass signature (m/z 182) allows for the specific tracking of CYP1A2 activity derived solely from the administered probe.

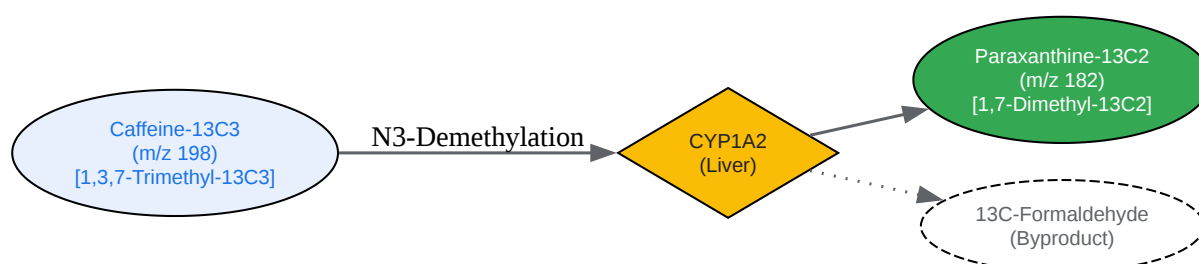


Figure 3: Metabolic fate of Caffeine- $^{13}\text{C}_3$ via CYP1A2 showing loss of one ^{13}C label.

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- [4. Frontiers | Time to Recover From Daily Caffeine Intake \[frontiersin.org\]](#)
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